

Topic: Using YLLPAQVNID as an Epitope in T-Cell Assays

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Compound of Interest

Compound Name: *H-Tyr-leu-leu-pro-ala-gln-val-asn-ile-asp-OH*

CAS No.: 156707-52-7

Cat. No.: B178396

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Executive Summary & Biological Context

YLLPAQVNID (Tyr-Leu-Leu-Pro-Ala-Gln-Val-Asn-Ile-Asp) is a bioactive peptide identified as a Neurotrophic Factor for Retinal Cholinergic Neurons.^{[1][2][3][4]} While primarily investigated for its neuroprotective properties in retinal degeneration and neuronal survival, its application in T-cell assays typically falls into two critical categories:

- **Immunogenicity Risk Assessment:** Evaluating whether this therapeutic peptide elicits unwanted T-cell responses (Anti-Drug Antibodies/ADA precursor help) during drug development.
- **Autoimmune Profiling:** Investigating T-cell reactivity against retinal self-antigens in conditions like autoimmune uveitis.

This guide provides a rigorous workflow for handling this highly hydrophobic peptide and validating its T-cell recognition using ex vivo and in vitro assays.

Peptide Properties & Critical Handling (Reagent Preparation)

Expert Insight: The sequence YLLPAQVNID contains 7 hydrophobic residues (Y, L, L, P, A, V, I). It is prone to aggregation in aqueous buffers, which can lead to false negatives in T-cell stimulation or false positives due to non-specific toxicity.

Property	Specification
Sequence	Tyr-Leu-Leu-Pro-Ala-Gln-Val-Asn-Ile-Asp
Length	10 Amino Acids (Class I MHC preference)
Hydrophobicity	High (Gravey Index > 0)
Isoelectric Point (pI)	~4.0 (Acidic due to Aspartic Acid)
Solubility Strategy	Requires organic solvent (DMSO) for initial reconstitution.

Protocol: Solubilization for Cell Culture

- **Stock Solution (10 mg/mL):** Dissolve the lyophilized peptide in 100% sterile DMSO. Do not attempt to dissolve directly in PBS or media; it will precipitate.
- **Vortexing:** Vortex vigorously for 30 seconds. If visible particles remain, sonicate in a water bath for 5 minutes.
- **Storage:** Aliquot into low-binding tubes (20 µL/tube) and store at -80°C. Avoid freeze-thaw cycles.
- **Working Solution:** On the day of the assay, dilute the DMSO stock 1:1000 into serum-free medium (e.g., AIM-V or X-VIVO 15) to achieve a 10 µg/mL working concentration.
 - Note: This keeps the final DMSO concentration < 0.1%, which is non-toxic to T-cells.

Bioinformatics: HLA Restriction Analysis

Before wet-lab testing, it is crucial to understand which HLA alleles might present this peptide. As a 10-mer, it preferentially binds MHC Class I, though it may register in Class II clefts in a "flanking" manner.

- HLA-A*02:01 Analysis:
 - Anchor P2 (Leu): Strong match.
 - Anchor P10 (Asp): Weak match. HLA-A02 usually prefers Val/Leu at the C-terminus. The charged Aspartate (D) may reduce binding stability, implying this is a low-affinity binder or restricted to other alleles (e.g., HLA-A24 or B*44).
- Actionable Advice: Do not rely solely on HLA-A2 donors. Use a diverse PBMC donor panel or perform an MHC Stabilization Assay (Protocol below) to confirm binding capability.

Experimental Workflow 1: DC-T Cell Co-Culture (Immunogenicity)

Direct stimulation of PBMCs with YLLPAQVNID often yields no signal due to low precursor frequency. The "Gold Standard" approach is to expand antigen-specific T-cells using autologous Dendritic Cells (DCs).

Step-by-Step Protocol

Phase 1: DC Generation (Day 0-5)

- Isolation: Isolate CD14⁺ monocytes from PBMCs using magnetic beads (positive selection).
- Differentiation: Culture monocytes in CellGenix GMP DC medium + GM-CSF (1000 IU/mL) + IL-4 (500 IU/mL) for 5 days.
- Maturation (Day 5): Add Maturation Cocktail (TNF- α , IL-1 β , IL-6, PGE2) for 24 hours.
- Peptide Loading (Day 6): Harvest mature DCs. Pulse with YLLPAQVNID (10 μ g/mL) for 3 hours at 37°C.
 - Control: Pulse separate DCs with DMSO only (Negative) and CEF Peptide Pool (Positive).

Phase 2: T-Cell Co-Culture (Day 6-16)

- Setup: Isolate autologous CD8+ T-cells (negative selection).
- Co-Culture: Mix T-cells with Peptide-Pulsed DCs at a 10:1 ratio (e.g., 1×10^6 T-cells + 1×10^5 DCs) in 24-well plates.
- Expansion: On Day 7 and Day 10, feed cells with IL-2 (20 IU/mL) and IL-7 (10 ng/mL).
- Readout (Day 16): Harvest expanded T-cells for ELISpot or ICS.

Experimental Workflow 2: IFN- γ ELISpot Assay

This assay quantifies the frequency of YLLPAQVNID-reactive T-cells after the expansion phase.

Materials:

- PVDF ELISpot Plate (pre-coated with anti-IFN- γ mAb).
- Stimulant: YLLPAQVNID peptide (2 μ g/mL final).
- Effector Cells: Expanded T-cells from Workflow 1.

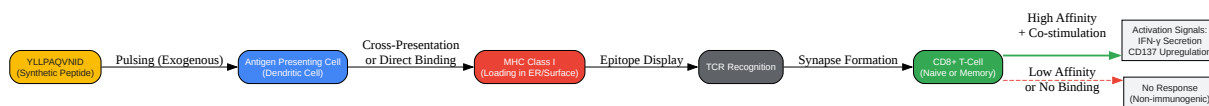
Protocol:

- Blocking: Block plate with RPMI + 10% FBS for 2 hours.
- Seeding: Plate 1×10^5 expanded T-cells per well.
- Stimulation:
 - Well A, B: Cells + Media (Background).
 - Well C, D: Cells + YLLPAQVNID (2 μ g/mL).
 - Well E, F: Cells + PHA (Non-specific Positive Control).
- Incubation: Incubate for 18-24 hours at 37°C, 5% CO₂. Do not disturb the plate.

- Development: Wash cells away. Add Biotinylated detection antibody -> Streptavidin-ALP -> Substrate (BCIP/NBT).
- Analysis: Count Spot Forming Units (SFU). A positive response is defined as >2x Background and >50 SFU/10⁶ cells.

Visualizing the Signaling & Workflow

The following diagram illustrates the mechanistic pathway of YLLPAQVNID presentation and the assay logic.



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Caption: Logical flow of YLLPAQVNID peptide processing from exogenous loading on DCs to TCR recognition and downstream functional readout.

Troubleshooting & Optimization (Expertise)

Issue	Probable Cause	Corrective Action
High Background (Media only)	Peptide aggregation or DMSO toxicity.	Ensure final DMSO < 0.1%. Filter peptide solution (0.2 µm) if not aggregating, or lower concentration to 1 µg/mL.
No Response (False Negative)	HLA Mismatch.	YLLPAQVNID may not bind HLA-A2. Run MHC Stabilization Assay (T2 cells) to verify binding affinity.
Spot "Smearing" in ELISpot	Cell movement or over-incubation.	Do not move plate during incubation. Reduce incubation to 16 hours.
Low Cell Viability	Peptide toxicity.	Perform a toxicity curve (MTT assay) with the peptide on PBMCs before the main assay.

References

- Peptide Identity:Neurotrophic Factor for Retinal Cholinergic Neurons (YLLPAQVNID). CAS: 156707-52-7.[4] Available via specialized peptide synthesis vendors (e.g., Qyaobio, Fluoroprobe).
- T-Cell Assay Methodology:Guidelines for the automated evaluation of Elispot assays. Nature Protocols.
- Immunogenicity Assessment:FDA Guidance for Industry: Immunogenicity Testing of Therapeutic Protein Products.
- MHC Binding Prediction:NetMHCpan 4.1 Server. Technical University of Denmark.

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